Technical Guide: Comparative Analysis of Iopamidol EP Impurity F and Related Substances[1]

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Compound of Interest	
Compound Name:	*Iopamidol ep impurity F*
CAS No.:	*1869069-71-5*
Cat. No.:	*B602066*

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Executive Summary: The "Solvent-Derived" Anomaly

In the impurity profile of Iopamidol, EP Impurity F (CAS 1869069-71-5) represents a distinct class of process-related contaminants. Unlike Impurities A, B, or D, which typically arise from hydrolysis or starting material homologs, Impurity F is a dimethylamide derivative.

Its presence is often a silent indicator of specific solvent degradation pathways—specifically the breakdown of N,N-dimethylacetamide (DMAc) or contamination with dimethylamine (DMA) during the amidation step. Because it substitutes a highly polar hydrophilic side chain with a hydrophobic dimethyl group, Impurity F exhibits significantly different chromatographic behavior and toxicological implications compared to the standard "hydrophilic" impurities (A, B, and J).

This guide objectively compares Impurity F against the most common Iopamidol impurities (A and B) to aid in method development and risk assessment.

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Chemical Identity & Structural Logic

To understand the separation challenges, one must first understand the structural deviations.

Compound	Common Name	Chemical Deviation from Iopamidol	Polarity Shift
Iopamidol (API)	Iopamidol	Reference StructureContains two N-[2-hydroxy-1-(hydroxymethyl)ethyl] amide arms.	N/A
Impurity F	N,N-Dimethyl Analog	Substitution: One serinol side chain is replaced by an -$N(CH_3)_2$ group.	Hydrophobic (Significant loss of -OH groups).
Impurity B	Desmethyl Iopamidol	Homolog: The 5-amino side chain is glycolyl (-$COCH_2OH$) instead of lactyl (-$COCH(OH)CH_3$).	Hydrophilic (Loss of non-polar methyl).
Impurity A	Free Amine	Degradant: Loss of the entire lactyl group at position 5, leaving a free amine (-NH_2).	Variable (pH dependent; often elutes early).

Structural Visualization

The following diagram illustrates the structural divergence of Impurity F compared to the API and Impurity B.

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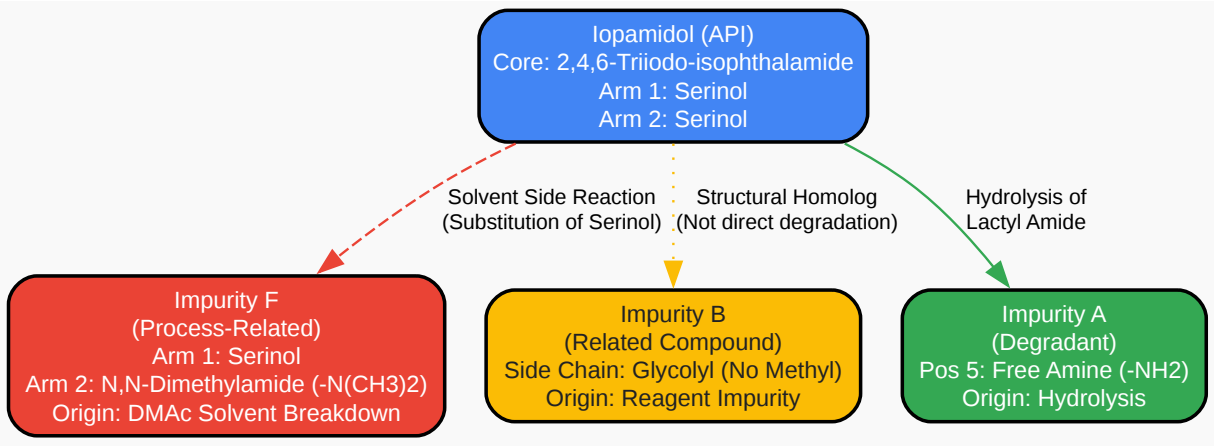

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Caption: Structural relationship showing Impurity F as a solvent-derived substitution product, contrasting with the homologous nature of Impurity B and degradative nature of Impurity A.

Analytical Performance & Chromatographic Behavior

Separating Impurity F requires a different strategy than separating Impurity B. While B is a "critical pair" often co-eluting with the API due to extreme structural similarity, F is hydrophobically distinct.

Comparative Chromatographic Profile (RP-HPLC)

Based on standard C18 stationary phase, acidic mobile phase (Water/Acetonitrile).

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Parameter	Impurity B (The "Clinger")	Impurity F (The "Laggard")	Expert Insight
Elution Order	Pre-elutes or Co-elutes	Late Eluter	F lacks the hydrophilic hydroxyls of the serinol chain, interacting strongly with C18 columns.
Relative Retention (RRT)	~0.85 - 0.95	> 1.20	F is easily resolved from the main peak but requires a gradient flush to prevent carryover to the next injection.
Detection Challenge	Resolution: Hard to separate from the main peak. Requires precise %B control.	Carryover: Often missed if the run time is too short.	
UV Response	Similar to API	Similar to API	Both retain the tri-iodinated benzene chromophore (λ max ~242 nm).

Experimental Protocol: Validated Separation Strategy

To simultaneously capture the hydrophilic Impurity B and the hydrophobic Impurity F, a gradient method is mandatory. Isocratic methods suitable for Impurity B will leave Impurity F on the column.

Recommended LC Conditions:

- Column: C18 End-capped (e.g., Zorbax Eclipse Plus or equivalent), 250 x 4.6 mm, 5 µm.
- Mobile Phase A: Water (pH adjusted to 3.0 with Phosphoric Acid).
- Mobile Phase B: Acetonitrile.[1]

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- Gradient Profile:
  - 0-15 min: 2% B (Isocratic) → Separates Impurity B and A from API.
  - 15-25 min: Ramp to 20% B → Elutes Impurity F and other hydrophobic byproducts.
  - 25-30 min: Wash at 50% B.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 242 nm.

Origin & Control Mechanism (Causality Analysis)

Understanding the source is the only way to implement "Trustworthy" control strategies (Pillar 2 of E-E-A-T).

Impurity F: The Solvent Trap

Impurity F is unique because it is often generated in situ during the synthesis if N,N-dimethylacetamide (DMAc) is used as a solvent.

- Mechanism: DMAc can hydrolyze to form trace Dimethylamine (DMA).
- Reaction: The highly reactive Iopamidol acid chloride intermediate reacts with the trace DMA instead of the intended serinol (2-amino-1,3-propanediol).
- Control: This validates the need for strict water content control in DMAc solvents or the use of alternative solvents (e.g., NMP) to prevent DMA formation.

Impurity B: The Reagent Impurity

Impurity B arises from the purity of the starting material, L-2-acetoxypropionyl chloride. If this reagent contains acetoxyacetyl chloride, Impurity B is formed. It is not a process artifact but a raw material fingerprint.

Pathway Visualization

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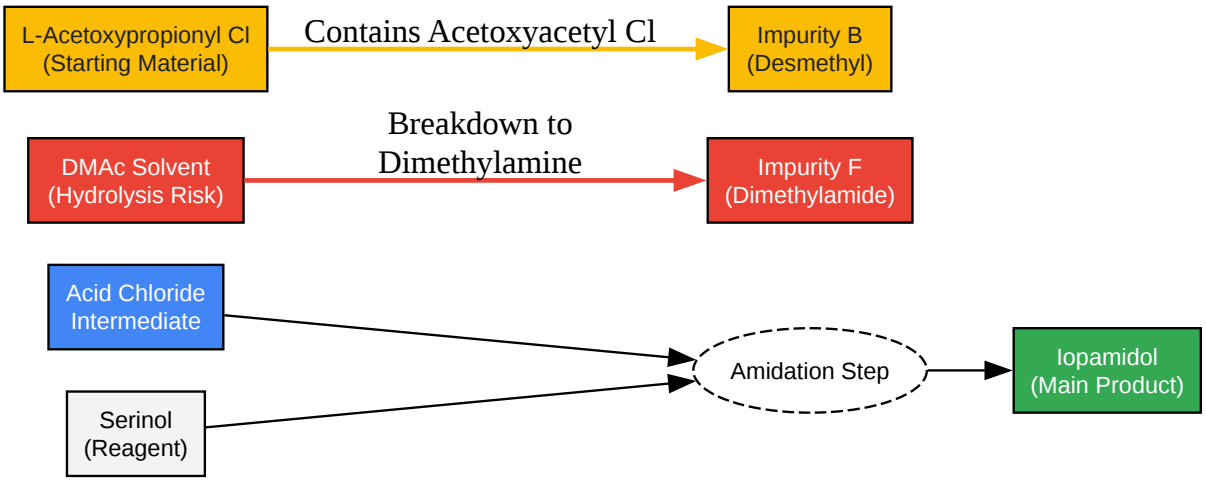

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Caption: Logical flow of impurity generation. Impurity F is solvent-dependent, while Impurity B is raw-material dependent.

Toxicity & Safety Assessment

While all iodinated impurities carry a risk of nephrotoxicity, Impurity F presents a specific structural alert.

- Nitrosamine Precursor Risk: Impurity F contains a dimethylamide moiety. In the presence of nitrosating agents (nitrites), this moiety can theoretically release dimethylamine, a precursor to N-nitrosodimethylamine (NDMA), a potent carcinogen.
    - Actionable Insight: If Impurity F is detected, a risk assessment for Nitrosamines (ICH M7) is strongly recommended, especially if the synthesis involves steps at low pH with nitrite sources.
- Hydrophobicity: The increased lipophilicity of Impurity F (compared to the highly hydrophilic Iopamidol) may alter its membrane permeability and tissue retention time, although specific toxicological data is generally bracketed under the parent compound's safety profile if levels are below ICH Q3A limits (0.15% or 1.0 mg/day).

References

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- Veeprho. **Iopamidol EP Impurity F** Structure and Data. Link (Verification of CAS 1869069-71-5 and chemical name).

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Sources

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